

Unveiling the Systematic Name of Tetrabromophenolphthalein Ethyl Ester: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Tetrabromophenolphthalein ethyl ester*

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For researchers, scientists, and professionals in drug development, precise chemical nomenclature is paramount for unambiguous communication and documentation. This guide provides a detailed exploration of the International Union of Pure and Applied Chemistry (IUPAC) name for the compound commonly known as **Tetrabromophenolphthalein ethyl ester**.

The systematically assigned IUPAC name for **Tetrabromophenolphthalein ethyl ester** is ethyl 2-[(3,5-dibromo-4-hydroxyphenyl)-(3,5-dibromo-4-oxocyclohexa-2,5-dien-1-ylidene)methyl]benzoate[1][2][3]. This name precisely describes the molecule's intricate structure, which is foundational for its use as a pH indicator and in various analytical methods[1][4].

Chemical Identity and Molecular Formula

Identifier	Value
Common Name	Tetrabromophenolphthalein ethyl ester
IUPAC Name	ethyl 2-[(3,5-dibromo-4-hydroxyphenyl)-(3,5-dibromo-4-oxocyclohexa-2,5-dien-1-ylidene)methyl]benzoate[1][2][3]
Molecular Formula	C22H14Br4O4[1][2][5]
CAS Registry Number	1176-74-5[2]

It is important to distinguish the neutral form of the molecule from its salts. For instance, the potassium salt is identified by the IUPAC name: potassium 2,6-dibromo-4-[(3,5-dibromo-4-oxocyclohexa-2,5-dien-1-ylidene)[2-(ethoxycarbonyl)phenyl]methyl]benzen-1-olate[6][7][8].

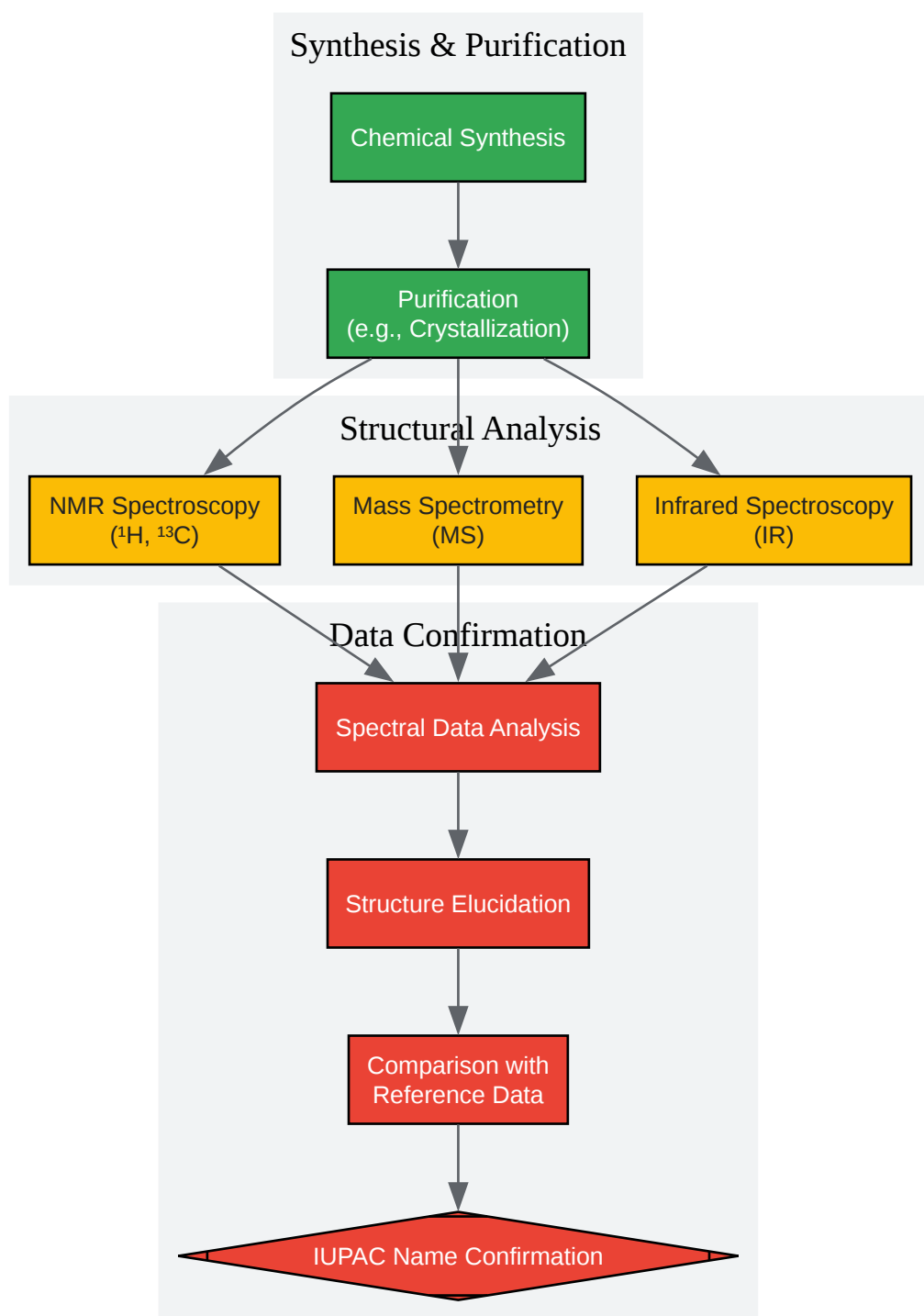
Structural Elucidation through IUPAC Nomenclature

The IUPAC name can be deconstructed to visualize the molecule's architecture. This systematic naming convention provides a logical framework for understanding the connectivity of its constituent parts.

Logical relationship of the core components of **Tetrabromophenolphthalein ethyl ester**.

Experimental Workflow for Compound Identification

The standard experimental workflow to confirm the identity and structure of a chemical compound like **Tetrabromophenolphthalein ethyl ester** involves a combination of spectroscopic and spectrometric techniques.



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A typical experimental workflow for the identification and structural confirmation of a chemical compound.

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- To cite this document: BenchChem. [Unveiling the Systematic Name of Tetrabromophenolphthalein Ethyl Ester: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b073270#iupac-name-for-tetrabromophenolphthalein-ethyl-ester]

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